

Technical Support Center: Troubleshooting Crop Injury from Cloransulam Application

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Compound of Interest

Compound Name: **Cloransulam**

Cat. No.: **B062134**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address crop injury symptoms potentially arising from the application of **Cloransulam**.

Frequently Asked Questions (FAQs)

Q1: What is **Cloransulam** and how does it work?

Cloransulam-methyl is a selective, post-emergence herbicide belonging to the triazolopyrimidine sulfonanilide chemical family.^{[1][2]} It is systemic, meaning it is absorbed by the plant and moves throughout it.^[1] **Cloransulam**'s primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[1][2][3]} This enzyme is critical for the biosynthesis of essential branched-chain amino acids: valine, leucine, and isoleucine.^{[3][4]} By blocking this enzyme, **Cloransulam** halts protein synthesis and cell division, ultimately leading to plant death in susceptible species.^{[1][5]}

Q2: What are the typical symptoms of **Cloransulam** injury in susceptible crops?

As an ALS inhibitor, **Cloransulam** application can lead to a range of visual symptoms in sensitive non-target crops. These symptoms are often slow to develop, typically appearing within one to three weeks after exposure.^[6]

Common symptoms include:

- Stunting: A general reduction in plant growth is a primary indicator.[7]
- Chlorosis: Yellowing of the leaves, particularly the newer growth, is common. This can manifest as interveinal chlorosis (yellowing between the veins) or a more uniform yellowing. [7]
- Leaf Malformations: Leaves that develop after exposure may appear crinkled, cupped, or distorted.[3]
- Discoloration: In some broadleaf plants, reddish or purplish discoloration of leaf veins, especially on the underside of the leaves, can be observed.[3][7]
- Necrosis: In severe cases, the chlorotic tissues may die and turn brown (necrosis).[3]
- Root System Abnormalities: Affected plants may exhibit a reduced root system, with shortened and thickened lateral roots, sometimes described as having a "bottle-brush" appearance.[7]

Q3: My crop is showing symptoms that could be **Cloransulam** injury, but I'm not sure. What other factors could cause similar symptoms?

Diagnosing herbicide injury can be challenging as many other factors can produce similar symptoms.[6][8] It is crucial to consider and rule out other potential causes before concluding that **Cloransulam** is the culprit.

Other potential causes of crop injury symptoms include:

- Nutrient Deficiencies or Toxicities: For example, iron or manganese deficiency can cause interveinal chlorosis, similar to ALS inhibitor injury.[9]
- Diseases: Viral, fungal, or bacterial infections can cause a wide range of symptoms, including stunting, chlorosis, and necrosis.
- Insect Pressure: Damage from insects can lead to stunting, leaf distortion, and discoloration.
- Environmental Stress: Factors such as drought, waterlogging, extreme temperatures, and soil compaction can all negatively impact plant growth and appearance.[10]

- Other Herbicide Injury: Symptoms could be from drift, carryover, or misapplication of another herbicide with a different mode of action.[10][11]

A thorough investigation of the field, including patterns of injury, recent weather conditions, and a review of all chemical applications, is essential for an accurate diagnosis.[6][9]

Q4: What is herbicide carryover and how does it relate to **Cloransulam**?

Herbicide carryover refers to the persistence of an herbicide in the soil at concentrations sufficient to injure sensitive crops planted in a subsequent growing season.[12] **Cloransulam** is among the herbicides that have a long enough soil half-life to sometimes pose a carryover risk. [12]

The potential for **Cloransulam** carryover is influenced by several factors:

- Soil Characteristics: Soil pH, organic matter content, and texture all play a role. For example, some ALS inhibitors are more persistent in high pH soils.[12]
- Climatic Conditions: Drier and cooler conditions generally slow down the microbial and chemical degradation of herbicides, increasing the risk of carryover.[12][13]
- Application Rate and Timing: Higher application rates and later-season applications can increase the amount of residual herbicide in the soil.[12]
- Rotational Crop Sensitivity: The susceptibility of the subsequently planted crop to **Cloransulam** is a critical factor.[12]

Troubleshooting Guides

Guide 1: Initial Field Diagnosis of Suspected **Cloransulam** Injury

This guide provides a step-by-step approach for an initial assessment in the field when you suspect **Cloransulam** injury.

- Document Symptoms and Patterns:
 - Carefully observe and photograph the injury symptoms on individual plants.[10]

- Map the distribution of injured plants across the field. Look for patterns that might indicate the source of the herbicide, such as:
 - Drift Pattern: Injury is more severe at the edge of the field and decreases with distance from a potential source.[9]
 - Sprayer Overlap/Contamination: Injury appears in streaks or distinct patterns that match the path of application equipment.[6][9]
 - Carryover Pattern: Injury may be associated with specific soil types, pH levels, or areas of compaction within the field.[10]
 - Uniform Application Injury: Injury is relatively consistent across the entire treated area.
- Gather Information:
 - Obtain detailed records of all pesticide and fertilizer applications to the affected field and adjacent fields for the current and previous seasons.[6]
 - Note the application rates, dates, and weather conditions at the time of application.[6]
 - Review the cropping history of the field.
 - Collect information on recent weather events (rainfall, temperature).
- Compare with Unaffected Areas:
 - Examine the same crop species in nearby, untreated areas to serve as a baseline for normal growth.
 - Observe other plant species (including weeds) in and around the affected area to see if they exhibit similar symptoms.
- Consider Other Potential Causes:
 - Systematically evaluate the possibility of other stressors as outlined in FAQ 3.

- Take soil and plant tissue samples for nutrient analysis to rule out deficiencies or toxicities.
[\[9\]](#)

Guide 2: Advanced Laboratory Diagnostics for **Cloransulam** Injury

If field diagnosis is inconclusive, laboratory analysis can provide more definitive evidence.

- Soil and Plant Tissue Sampling:
 - Collect soil and plant tissue samples from both the affected and unaffected areas of the field for comparison.[\[14\]](#)
 - Follow proper sampling protocols to ensure representative samples and avoid cross-contamination. It is recommended to sample the top 0-10 cm of soil, as this is where the highest herbicide concentrations are usually found.[\[14\]](#) For plant tissue, collect the newest growth showing symptoms.
- Herbicide Residue Analysis:
 - Submit the collected samples to a qualified laboratory for herbicide residue analysis.[\[15\]](#)
 - Request analysis for **Cloransulam** and other suspected herbicides. Liquid chromatography with tandem mass spectrometry (LC-MS/MS) is a common and sensitive method for this purpose.[\[16\]](#)[\[17\]](#)
 - Be aware that the detection of an herbicide does not automatically confirm it as the cause of injury. The concentration must be at a level known to be phytotoxic to the specific crop.
- Soil Bioassay:
 - A soil bioassay is an inexpensive and effective way to determine if herbicide residues are present at biologically active concentrations.[\[18\]](#)
 - This involves planting a sensitive indicator species in the soil collected from the affected field and comparing its growth to plants in untreated soil.[\[18\]](#)[\[19\]](#)

Data Presentation

Table 1: Factors Influencing **Cloransulam** Phytotoxicity and Carryover

Factor	Influence on Phytotoxicity and Carryover	Reference
Soil pH	Can affect the persistence and availability of Cloransulam. Some ALS inhibitors are more persistent in higher pH soils.	[20]
Soil Organic Matter	Higher organic matter can bind the herbicide, potentially reducing its immediate availability but increasing its persistence. Microbial degradation is often higher in soils with more organic matter.	[13][21]
Soil Texture	Affects herbicide leaching and binding. Finer textured soils with more clay may bind more herbicide.	[21]
Soil Moisture	Adequate soil moisture generally enhances microbial degradation of the herbicide. Dry conditions can slow degradation and increase the risk of carryover.	[12][21]
Temperature	Warmer soil temperatures typically increase the rate of microbial and chemical degradation of Cloransulam.	[21]
Application Rate	Higher application rates lead to higher initial concentrations in the soil, increasing the potential for both immediate phytotoxicity and carryover.	[12]
Crop Sensitivity	Different crop species and even different cultivars of the	[12]

same species can have
varying levels of sensitivity to
Cloransulam.

Table 2: Example Dose-Response Data for ALS Inhibitors in Susceptible Species

Note: Specific dose-response data for **Cloransulam** across a wide range of non-target crops is not readily available in a consolidated format. The following is a generalized representation based on research with ALS inhibitors. Actual phytotoxicity thresholds are highly dependent on the specific crop, environmental conditions, and soil type.

Herbicide Class	Susceptible Species	Application Rate	Observed Injury	Reference
Triazolopyrimidin e (e.g., Cloransulam)	Conyza bonariensis (Hairy Fleabane)	0.5x to 4x recommended dose	Dose-dependent reduction in survival and biomass	[22]
Sulfonylurea (another ALS inhibitor)	Dry Bean	17.5 g a.i./ha	Significant crop injury and yield reduction	[23]
Imidazolinone (another ALS inhibitor)	Various	Varies by herbicide and crop	Stunting, chlorosis, necrosis	[7]

Experimental Protocols

Protocol 1: Soil Bioassay for Detecting Biologically Active Herbicide Residues

Objective: To determine if soil contains biologically active residues of herbicides like **Cloransulam** that can harm a sensitive indicator crop.

Materials:

- Soil samples from the area of concern.

- Control soil known to be free of herbicides (e.g., from a fencerow or a commercial potting mix).
- Activated charcoal (optional, for creating a "cleaned" control from the field soil).[\[18\]](#)
- Pots or containers for planting (at least 3 per soil sample).
- Seeds of a sensitive indicator species (e.g., oats, lentils, or the crop planned for the field).[\[19\]](#)
- Water.
- Greenhouse or growth chamber with controlled light and temperature.

Methodology:

- Sample Preparation:
 - If the collected field soil is cloddy, break up the clods.
 - To create a "cleaned" control, mix one level teaspoon of activated charcoal thoroughly into a portion of the field soil. The charcoal will bind the herbicide, inactivating it.[\[18\]](#)
- Planting:
 - Fill separate, labeled pots with:
 - The field soil in question.
 - The control soil (either from an untreated area or the activated charcoal-treated field soil).
 - Plant several seeds of the indicator species in each pot at the appropriate depth.[\[18\]](#)
- Growth Conditions:
 - Place the pots in a greenhouse or growth chamber with adequate light and a temperature of approximately 70-75°F (21-24°C).[\[15\]](#)

- Water the pots as needed, keeping the soil moist but not saturated.[15]
- Observation and Evaluation:
 - Observe the plants for at least three weeks after germination.[19]
 - Compare the growth of the plants in the field soil to those in the control soil.
 - Look for symptoms of herbicide injury, including stunting, chlorosis, and root abnormalities. [19]
 - A significant difference in growth between the field soil and the control soil indicates the presence of biologically active herbicide residues.

Protocol 2: General Procedure for Herbicide Residue Analysis in Plant Tissue by LC-MS/MS

Objective: To extract and quantify **Cloransulam** residues from plant tissue samples. This protocol is a generalized overview; specific parameters will need to be optimized in the laboratory.

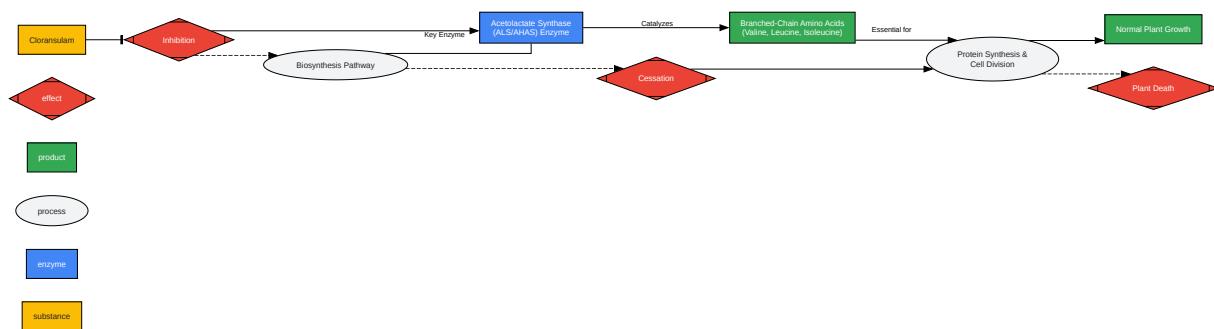
Materials:

- Plant tissue samples (from symptomatic and asymptomatic plants).
- Homogenizer or blender.
- Centrifuge and centrifuge tubes.
- Extraction solvent (e.g., acetonitrile or a methanol/water mixture).[16][24]
- Salts for QuEChERS method (e.g., magnesium sulfate, sodium chloride).
- Dispersive solid-phase extraction (d-SPE) cleanup materials.
- LC-MS/MS system with an appropriate column (e.g., C18).[25]
- **Cloransulam** analytical standard.

Methodology:

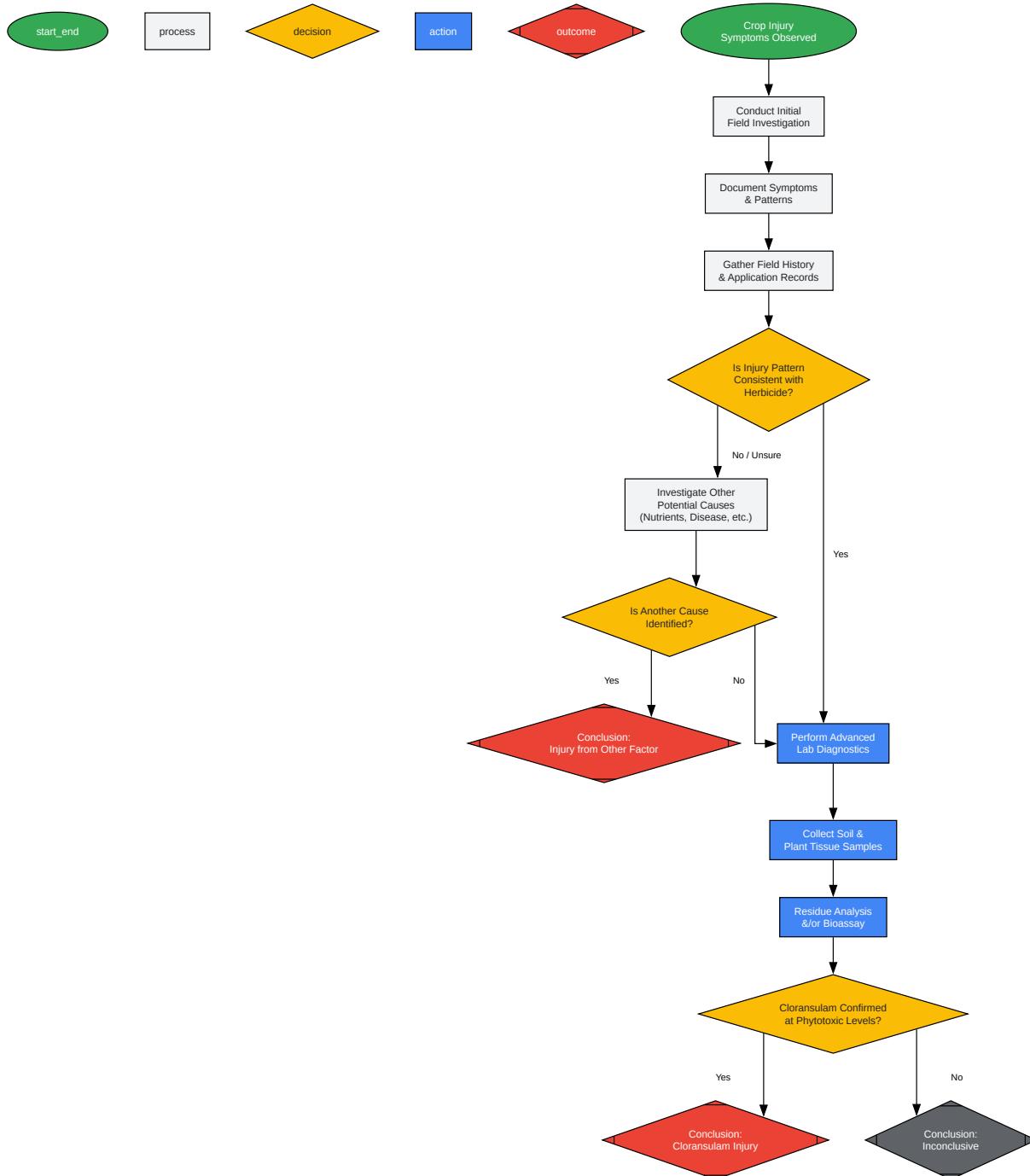
- Sample Preparation:
 - Weigh a known amount of homogenized plant tissue into a centrifuge tube.[16]
 - For quality control, spike some samples with a known concentration of the **Cloransulam** standard.[16]
- Extraction:
 - Add the extraction solvent to the sample tube.
 - Add QuEChERS salts to induce phase separation.
 - Shake or vortex vigorously and then centrifuge to separate the organic layer.
- Cleanup (d-SPE):
 - Transfer an aliquot of the supernatant (the organic layer) to a d-SPE tube containing cleanup sorbents.
 - Vortex and centrifuge the tube. The sorbents will remove interfering matrix components.
- Analysis:
 - Take the final cleaned extract and dilute it as necessary.
 - Inject a portion of the extract into the LC-MS/MS system.
 - Quantify the concentration of **Cloransulam** by comparing the sample response to a calibration curve prepared from the analytical standard.

Mandatory Visualizations



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Caption: Signaling pathway of **Cloransulam**'s mode of action.

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Caption: Experimental workflow for troubleshooting crop injury.

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